

# Supplier Data for Mesopram Stock Solution Preparation

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## Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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The table below summarizes the key physical and chemical properties of **Mesopram** from available commercial sources, essential for planning your stock solution preparation.

Property	Specification	Source Catalog Number
Chemical Name	(R)-5-(4-Methoxy-3-propoxyphenyl)-5-methyl-2-oxazolidinone [1]	-
Molecular Weight	265.31 g/mol [1] [2] [3]	-
Purity	≥98% [1]	Tocris (3053)
Recommended Solvents	DMSO (100 mM) [1], Ethanol (100 mM) [1]	Tocris (3053)
Solubility (Alternate Source)	<26.53 mg/mL in DMSO; <26.53 mg/mL in ethanol [2]	ApexBio (B7257)
Storage (Powder)	+4°C [1] or -20°C [2]	-

## Proposed Protocol for Stock Solution Preparation

Based on the solvent information provided, here is a suggested protocol for preparing a 100 mM stock solution of **Mesopram**.

## Materials

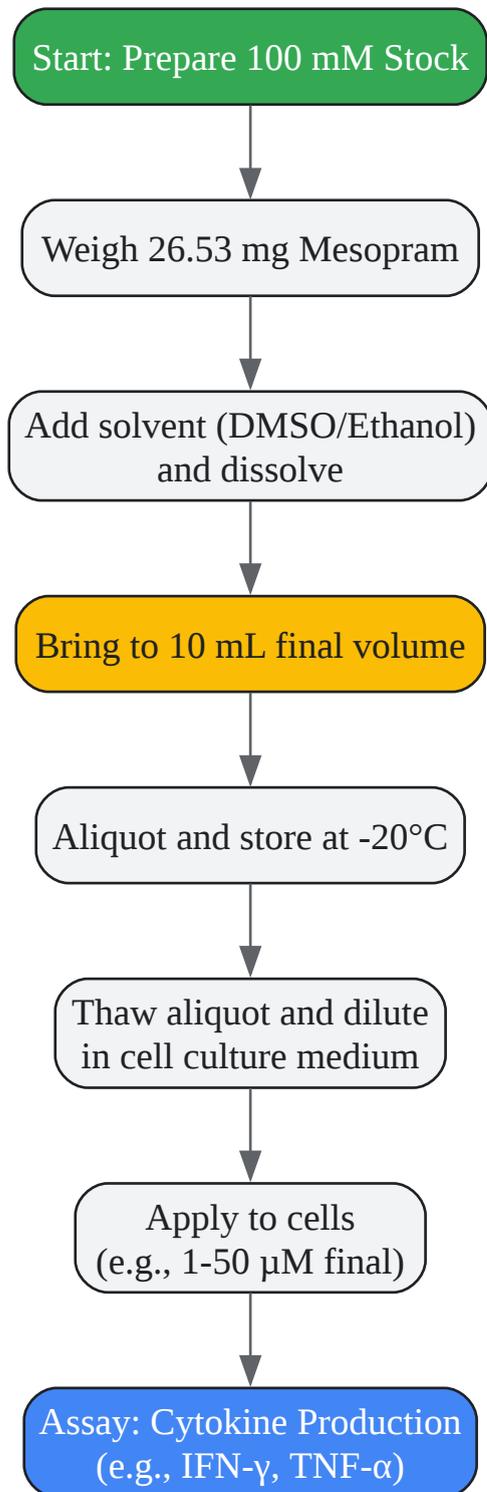
- **Mesopram** powder (e.g., Catalog #3053 from Tocris) [1]
- Anhydrous DMSO (or anhydrous ethanol) [1]
- Analytical balance
- Volumetric flask or tube (e.g., 10 mL)
- Micropipettes and appropriate tips
- Sonicator or vortex mixer

## Procedure

- **Calculation:** Determine the mass of **Mesopram** required. For a **10 mL of 100 mM stock solution**:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 265.31 \text{ g/mol} = \mathbf{26.53 \text{ mg}}$
- **Weighing:** Tare the weighing vessel and accurately weigh out 26.53 mg of **Mesopram** powder.
- **Dissolution:** Transfer the powder to a 10 mL volumetric flask. Add a small volume of your chosen solvent (DMSO or ethanol) to dissolve the powder. Gently vortex or sonicate the mixture until the solution is clear and no particulate matter is visible.
- **Bringing to Volume:** Carefully add the same solvent to the final volume of 10 mL.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or as recommended for long-term stability. The datasheets do not specify the stability of the solution, so it is advisable to use it soon after preparation [2].

## Experimental Workflow for In-Vitro Use

The following diagram outlines a general workflow for preparing and using **Mesopram** in cell-based assays.



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## Important Considerations for Researchers

- **Solvent Concentration in Assays:** When adding the stock solution to cell culture, ensure the final concentration of DMSO (or ethanol) does not exceed toxic levels (typically <0.1% v/v is a safe starting point). You will need to calculate the appropriate volume of stock to add to your culture medium.
- **Biological Activity Validation:** As a PDE4 inhibitor, you can validate your stock solution's activity in vitro. **Mesopram** has been shown to inhibit IFN- $\gamma$  production by activated human CD4+ T cells in a dose-dependent manner, with significant inhibition observed at concentrations of 1-10  $\mu\text{g/mL}$  (approximately 3.8-38  $\mu\text{M}$ ) [4]. Monitoring TNF- $\alpha$  suppression is another common readout [1] [3].
- **Handling and Safety:** This product is intended for research use only [1] [2]. Please refer to the Safety Data Sheet (SDS) for proper handling, storage, and disposal information.

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## References

1. Mesopram | Phosphodiesterase Inhibitors [rndsystems.com]
2. Mesopram - Potent Biochemical Modulator for Research [apexbt.com]
3. Mesopram (Daxalipram) | PDE4 Inhibitor [medchemexpress.com]
4. The type IV phosphodiesterase specific inhibitor mesopram ... [sciencedirect.com]

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